

Technical Safety & Handling Guide: Methyl 4-formyl-2-hydroxybenzoate

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Compound of Interest

Compound Name: *Methyl 4-formyl-2-hydroxybenzoate*

CAS No.: 42137-51-9

Cat. No.: B1628896

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CAS Registry Number: 42137-51-9 Synonyms: Methyl 2-hydroxy-4-formylbenzoate; 4-Formylsalicylic acid methyl ester Molecular Formula: $C_9H_8O_4$ Molecular Weight: 180.16 g/mol [\[1\]](#)[\[2\]](#)

Part 1: Chemical Identity & Strategic Utility

Methyl 4-formyl-2-hydroxybenzoate is a bifunctional aromatic scaffold characterized by three distinct reactive centers: a methyl ester, a phenolic hydroxyl group, and an aldehyde. It serves as a critical intermediate in the synthesis of bioactive Schiff bases, enzyme inhibitors (e.g., -glucosidase inhibitors), and complex pharmaceutical pharmacophores.

Structural Analysis for Researchers

- **The Aldehyde (C4):** The primary site for nucleophilic attack (e.g., Wittig olefination, reductive amination). It is the most labile group, susceptible to autoxidation to the carboxylic acid.
- **The Phenol (C2):** Provides an ortho-handle for hydrogen bonding (stabilizing the ester) or further functionalization via etherification.

- The Ester (C1): Generally stable but susceptible to hydrolysis under strong basic conditions.

Part 2: Critical Hazard Architecture

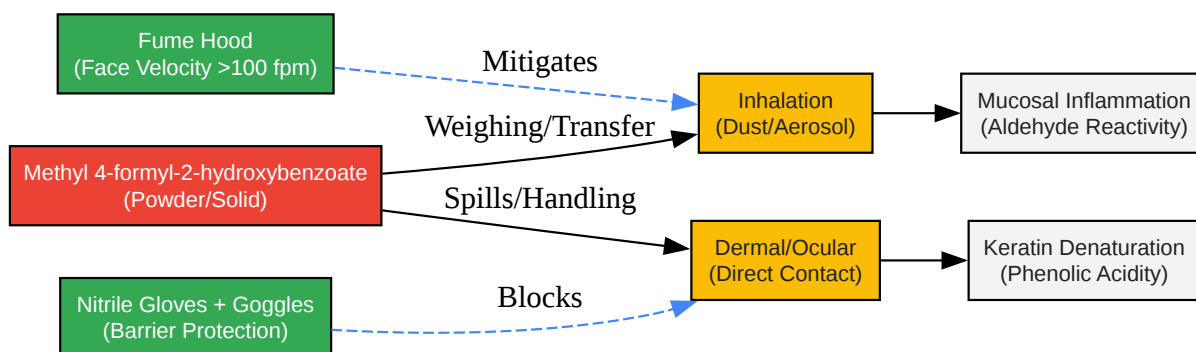
Unlike standard SDS documents which list codes, this section analyzes the causality of the hazards to inform your engineering controls.

GHS Classification & Risk Logic

Hazard Category	H-Code	Risk Description	Mechanistic Insight
Acute Toxicity (Oral)	H302	Harmful if swallowed	Bioavailability of salicylate derivatives suggests potential systemic toxicity affecting metabolic processes.
Skin Irritation	H315	Causes skin irritation	Phenolic compounds can denature proteins and disrupt the stratum corneum.
Eye Irritation	H319	Causes serious eye irritation	Aldehydes are potent lachrymators and mucosal irritants; direct contact causes immediate inflammation.
STOT - SE	H335	May cause respiratory irritation	Inhalation of dust/vapor triggers reactive airway irritation due to the aldehyde moiety.

Visualizing Hazard Mitigation

The following diagram maps the exposure pathways to specific engineering controls, creating a self-validating safety loop.



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Figure 1: Hazard mitigation logic flow connecting exposure routes to specific engineering controls.

Part 3: Physicochemical Intelligence

Accurate physical data is the foundation of experimental design. The melting point serves as a primary purity indicator.

Property	Value	Experimental Relevance
Physical State	Solid (Powder)	Requires anti-static weighing tools to prevent dispersal.
Color	White to Light Green/Cream	Darkening indicates oxidation (quinone formation or aldehyde oxidation).
Melting Point	76 – 77 °C	Sharp range indicates high purity. Broadening suggests hydrolysis/oxidation.
Solubility	DMSO, Methanol, Ethyl Acetate	Soluble in polar organics; poor solubility in water (requires co-solvent).
Storage Temp	2 – 8 °C	Retards autoxidation rates.
Atmosphere	Inert (Argon/Nitrogen)	Critical: Prevents conversion of -CHO to -COOH.

Part 4: Strategic Handling & Storage Protocols

Trustworthiness in chemistry comes from reproducibility. The following protocols ensure the compound remains viable for synthesis.

The "Inert Chain" Storage Protocol

- Issue: The 4-formyl group is air-sensitive. The 2-hydroxy group makes the ring electron-rich, potentially accelerating oxidation.
- Protocol:
 - Upon Receipt: Verify the seal. If the compound is yellow/brown, check purity via TLC or NMR immediately.
 - Long-Term Storage: Store under an Argon blanket. If a glovebox is unavailable, parafilm the cap heavily and place the vial inside a secondary jar containing desiccant and an oxygen scavenger sachet.

- Temperature: Keep refrigerated (4°C). Allow the vial to warm to room temperature before opening to prevent water condensation (which hydrolyzes the ester).

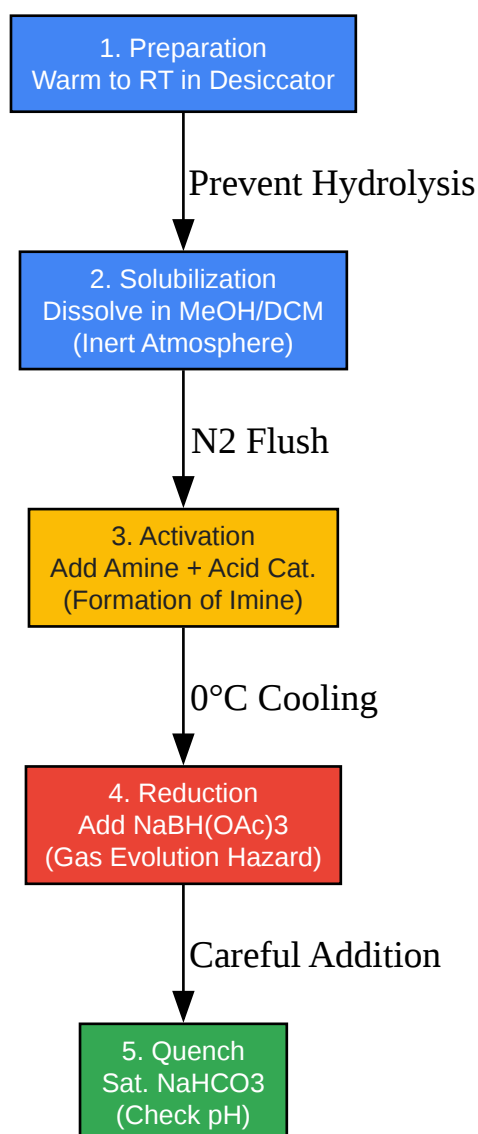
Experimental Handling (Weighing)

- Engineering Control: Always weigh inside a chemical fume hood.
- Static Control: Use an anti-static gun or polonium strip if the powder is "fly-away" to prevent inhalation hazards.
- Tools: Use glass or stainless steel spatulas. Avoid iron tools if the phenol moiety is suspected to chelate (though less likely with the ester present).

Part 5: Experimental Workflow & Synthesis Context

This section details how to employ the compound in a Reductive Amination, a common application for this scaffold. This workflow emphasizes safety during the reaction setup.

Workflow Visualization



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Figure 2: Safe operational workflow for reductive amination using **Methyl 4-formyl-2-hydroxybenzoate**.

Protocol Causality

- Solubilization: Methanol is often used, but if the ester is sensitive to transesterification, use Dichloroethane (DCE) or Tetrahydrofuran (THF).
- Imine Formation: The aldehyde reacts with the amine to form a Schiff base. This is often equilibrium-driven; adding molecular sieves (4Å) helps drive the reaction by removing water.

- Reduction: When adding the reducing agent (e.g., Sodium triacetoxyborohydride), hydrogen gas may evolve. Safety Critical: Do not seal the vessel completely; use a bubbler or a needle vent to relieve pressure.

Part 6: Emergency Response

- Eye Contact: Immediately flush with water for 15 minutes. The aldehyde group fixes proteins; speed is critical to prevent corneal opacity.
- Skin Contact: Wash with soap and water. Do not use alcohol-based solvents immediately, as they may increase dermal absorption of the phenolic compound.
- Spill Cleanup:
 - Isolate the area.
 - Dampen the powder with an inert solvent (like heavy oil or a specific dust suppressant) to prevent dust generation.
 - Sweep into a waste container.
 - Clean surface with a weak base (sodium carbonate solution) to neutralize any phenolic residues.

References

- PubChem. (n.d.).^[3] Methyl 2-formyl-4-hydroxybenzoate (Compound).^[2]^[4]^[5] National Library of Medicine. Retrieved February 28, 2026, from [\[Link\]](#)

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Sources

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